

# Probenecid-d7 supplier and purchasing information

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Probenecid-d7

Cat. No.: B15560182

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## Probenecid-d7: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth guide provides comprehensive information on **Probenecid-d7**, a deuterated analog of the well-known uricosuric agent, Probenecid. This document details its suppliers, purchasing information, and key experimental applications, including detailed protocols and visual workflows.

**Probenecid-d7** serves as a valuable internal standard for mass spectrometry-based quantification of Probenecid, ensuring accuracy and precision in pharmacokinetic and drug metabolism studies. Its stable isotope label allows for clear differentiation from the unlabeled endogenous or administered Probenecid.

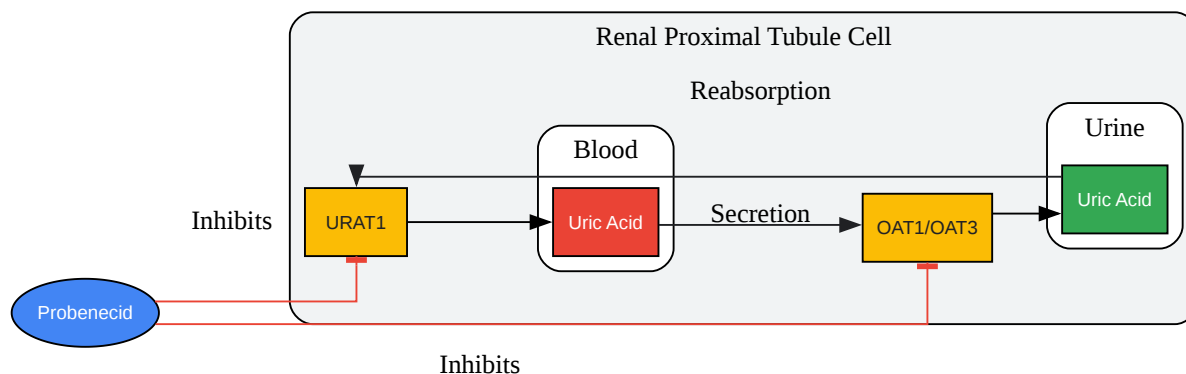
## Supplier and Purchasing Information

For researchers looking to procure **Probenecid-d7**, several reputable suppliers offer this compound. The following table summarizes key purchasing information from various vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Catalog Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Available Quantities	Price (USD)
BDG Synthesis	130632-10, 130632-25, 130632-50	C13H12D7 NO4S	292.40	>98%	10mg, 25mg, 50mg	\$1,180 (10mg), \$1,950 (25mg), \$2,950 (50mg)[1]
Simson Pharma Limited	P1600007	C13H12D7 NO4S	292.40	Not specified	In stock	Price on request[2]
Cerilliant	B130632-10 / B130632-10MG	C13H12D7 NO4S	292.40	Not specified	Not specified	\$1,180[3]
MedchemExpress	HY-B0545S	C13H12D7 NO4S	292.40	Not specified	In stock	Price on request[4] [5]
Clearsynth	Not specified	Not specified	Not specified	Not specified	Not specified	Price on request[6]

## Mechanism of Action of Probenecid

Probenecid is primarily known for its role as a uricosuric agent, which facilitates the excretion of uric acid from the body.[4] Its mechanism of action involves the inhibition of specific organic anion transporters (OATs) in the kidneys.[4][7] This action is crucial for its therapeutic effects in treating gout and hyperuricemia.[4]



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*Probenecid's primary mechanism in the kidney.*

## Experimental Protocols

Probenecid and its deuterated form are utilized in various research applications. Below are detailed methodologies for key experiments.

### Organic Anion Transporter (OAT) Inhibition Assay

This assay is crucial for evaluating the potential of a compound to cause drug-drug interactions by inhibiting OATs.[1]

#### 1. Cell Culture and Transfection:

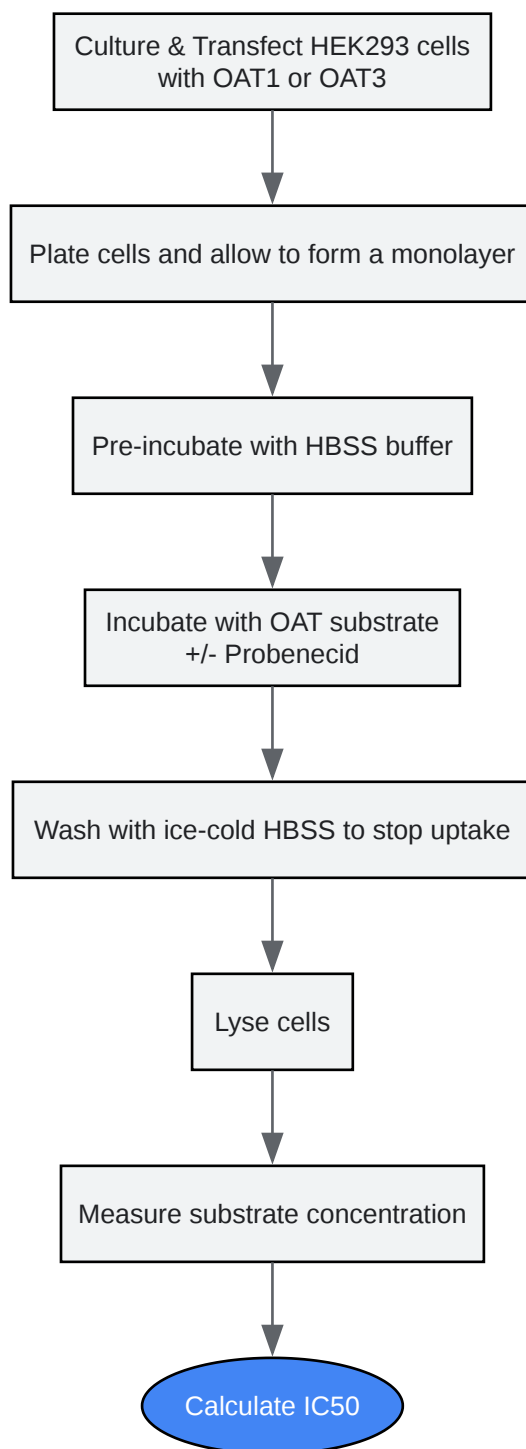
- Cell Line: Human Embryonic Kidney (HEK) 293 cells are commonly used.
- Culture Conditions: Maintain cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Transfection: For transient expression, transfect cells with a plasmid vector containing the cDNA of the human OAT1 or OAT3 gene using a suitable transfection reagent. For stable expression, select cells using an appropriate antibiotic following transfection.[1]

## 2. Uptake Inhibition Assay:

- Pre-incubation: Wash the cell monolayer with pre-warmed Hanks' Balanced Salt Solution (HBSS) and pre-incubate with HBSS for 10-15 minutes at 37°C.[1]
- Inhibition Experiment: Remove the pre-incubation buffer and incubate the cells with a solution containing a known OAT substrate (e.g., radiolabeled p-aminohippuric acid or fluorescent 6-carboxyfluorescein) in the presence and absence of various concentrations of the test compound (e.g., Probenecid).[1]
- Incubation Time: Carry out the incubation for a short period (e.g., 1-5 minutes) at 37°C to measure the initial uptake rate.[1]

## 3. Data Analysis:

- Terminate the uptake by rapidly washing the cells with ice-cold HBSS.
- Lyse the cells and measure the intracellular concentration of the substrate using a scintillation counter (for radiolabeled substrates) or a fluorescence plate reader.
- Calculate the IC50 value, which is the concentration of the test compound that inhibits 50% of the substrate uptake.



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*Workflow for an OAT inhibition assay.*

## LC-MS/MS Method for Quantification in Human Plasma

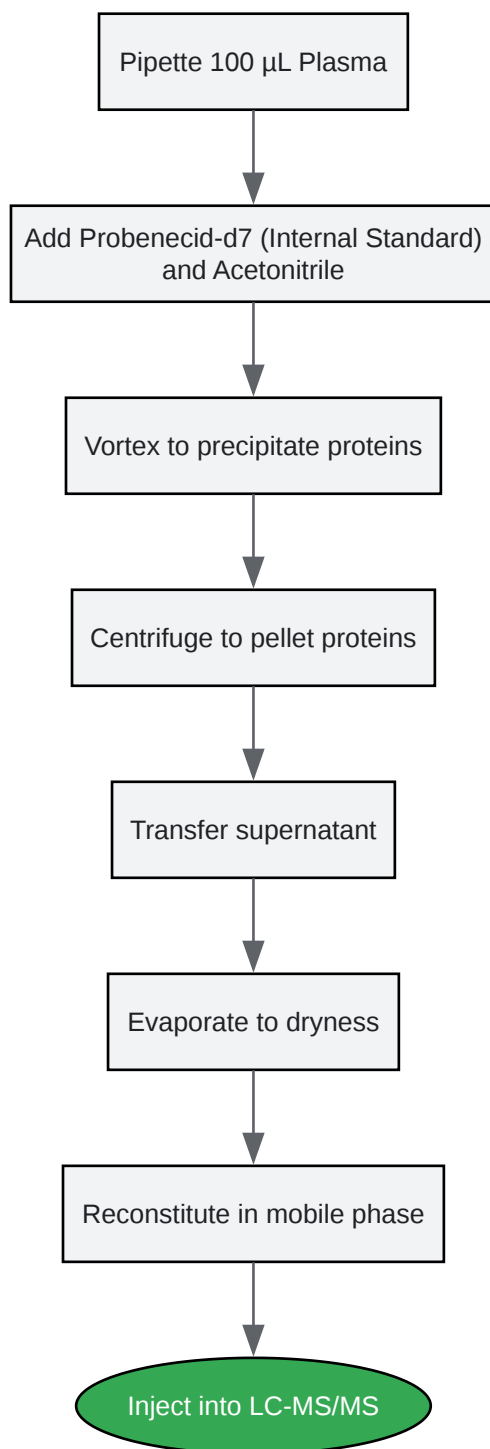
**Probenecid-d7** is an ideal internal standard for the quantification of Probenecid in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). A published method for the simultaneous quantification of nemonoxacin and Probenecid provides a relevant protocol.[8]

#### 1. Sample Preparation:

- To 100  $\mu\text{L}$  of plasma, add 25  $\mu\text{L}$  of the internal standard working solution (**Probenecid-d7** in a suitable solvent) and 200  $\mu\text{L}$  of acetonitrile.[8]
- Vortex the mixture for 1 minute.
- Centrifuge at 11,000  $\times g$  for 5 minutes.[8]
- Transfer 100  $\mu\text{L}$  of the supernatant to a new tube and evaporate to dryness under a stream of nitrogen at 40°C.[8]
- Reconstitute the residue in 150  $\mu\text{L}$  of the mobile phase.[8]
- Inject 20  $\mu\text{L}$  of the resulting solution into the LC-MS/MS system.[8]

#### 2. LC-MS/MS Conditions:

- LC Column: A suitable C18 column.
- Mobile Phase: A gradient of methanol and water with 0.1% formic acid.[5]
- Flow Rate: 0.4 mL/min.[5]
- Mass Spectrometry: A triple quadrupole mass spectrometer operating in multiple reaction monitoring (MRM) mode.
- Ionization: Electrospray ionization (ESI).



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*Sample preparation for LC-MS/MS analysis.*

## Other Key Research Applications of Probenecid

Beyond its use as an internal standard and an OAT inhibitor, Probenecid has been shown to interact with other cellular targets, opening up new avenues for research.

- Pannexin 1 Channel Inhibition: Probenecid is a potent inhibitor of pannexin 1 channels, which are involved in ATP release and cellular communication.[2][3] This allows for the discrimination between channels formed by connexins and pannexins.[2][3]
- TRPV2 Agonism: Probenecid acts as a selective agonist of the Transient Receptor Potential Vanilloid 2 (TRPV2) channel.[9][10] This property is being explored for its potential therapeutic effects in various physiological and pathological processes.[9]

This technical guide provides a foundational understanding of **Probenecid-d7** for researchers. For specific applications and troubleshooting, consulting the primary literature and the suppliers' technical documentation is highly recommended.

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- To cite this document: BenchChem. [Probenecid-d7 supplier and purchasing information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15560182/docs#probenecid-d7-supplier-and-purchasing-information\]](https://www.benchchem.com/product/b15560182/docs#probenecid-d7-supplier-and-purchasing-information)

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